

Interlaboratory Comparison of Analytical Methods for Diethyl Phthalate in Air

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Compound of Interest

Compound Name: Diethyl phthalate

Cat. No.: B7797572

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The accurate quantification of **diethyl phthalate** (DEP), a widely used plasticizer and common indoor air pollutant, is crucial for assessing human exposure and potential health risks. This guide compares different analytical methods for DEP detection in air, with a focus on interlaboratory validation studies to assess the robustness and reliability of these techniques. The primary methods discussed involve air sampling using solid-phase adsorbents followed by analysis with gas chromatography-mass spectrometry (GC-MS) or gas chromatography with flame ionization detection (GC-FID).

Performance of Different Adsorbents in DEP Air Sampling

An interlaboratory study involving five laboratories evaluated a method for quantifying various phthalates, including DEP, in indoor air using different solid-phase adsorbents. The study compared two types of octadecyl silica (ODS) filters and a styrene-divinylbenzene (SDB) copolymer cartridge. The results indicated that all three adsorbents were largely compatible, yielding similar DEP concentrations during simultaneous indoor air sampling. For instance, measured DEP concentrations ranged from 16.9 to 17.1 ng/m³.^[1] The SDB cartridge was noted as being the easiest to handle due to its low blank values and no need for pre-cleaning.^{[1][2]}

Table 1: Interlaboratory Validation Data for Phthalate Analysis in Air Using Different Adsorbents

Parameter	Adsorbent	DBP	DEHP
Mean Recovery (%)	ODS Filter	91.3 - 99.9	91.3 - 99.9
SDB Cartridge	91.3 - 99.9	91.3 - 99.9	
Interlaboratory Reproducibility (RSDR, %)	ODS Filter	8.6	9.7
SDB Cartridge	5.1	13.1	
Within-laboratory Reproducibility (RSDr, %)	ODS Filter	2.1 - 13.6	4.0 - 20.7
SDB Cartridge	2.0 - 7.5	0.8 - 8.1	
Data for DBP and DEHP from an interlaboratory study involving five laboratories.[1] DEP was included in the initial method validation, showing good linearity ($R^2 >$ 0.9953) and recovery ($>89.7\%$).[1]			

Comparison of Analytical Techniques and Performance

Gas chromatography is the most common technique for analyzing DEP in environmental samples, with mass spectrometry (GC-MS) being the preferred detection method due to its lower susceptibility to interference compared to electron capture detection (GC-ECD). High-performance liquid chromatography (HPLC) with UV detection is another alternative.

A study focused on workplace air developed and validated a method using a glass microfiber filter for collection and GC-FID for analysis. Another study also utilized a glass fiber filter and

GC-FID for DEP determination in workplace air. The performance characteristics of these methods are summarized below.

Table 2: Performance Characteristics of Validated GC-FID Methods for DEP in Air

Parameter	Method 1	Method 2
Sampling Medium	Glass microfiber filter	Glass fiber filter
Analytical Technique	GC-FID	GC-FID
Measurement Range (for a 240-L air sample)	0.3 - 6 mg/m ³	-
Linear Range	-	14.0 - 1400 µg/ml
Limit of Detection (LOD)	0.09 µg/ml	1.10 µg/ml
Limit of Quantification (LOQ)	0.27 µg/ml	-
Minimum Detection Concentration in Air	-	0.18 mg/m ³ (for a 30-L sample)
Desorption/Elution Efficiency (%)	90	97.25 - 98.68
Recovery (%)	-	98.72 - 103.21
Within-run Precision (%)	-	1.04 - 2.75
Between-run Precision (%)	-	0.34 - 1.30

Experimental Protocols

Protocol 1: Solid-Phase Adsorption with GC-MS Analysis

This protocol is based on the interlaboratory validation study for indoor air monitoring.

- Air Sampling:

- Indoor air is drawn through a solid-phase adsorbent cartridge (either an ODS filter or an SDB cartridge) at a flow rate of 2 L/min for 24 hours.
- This corresponds to a total air volume of 2.88 m³.
- Sample Preparation (Extraction):
 - After sampling, the adsorbent is transferred to a vial.
 - 10 mL of acetone is added to the vial.
 - The sample is extracted via ultrasonication for 10 minutes.
 - Internal standards (e.g., deuterated phthalates like DEP-d4) are added.
- Analysis by GC-MS:
 - An aliquot of the extract is injected into the GC-MS system.
 - GC Column: DB-1 column (15 m x 0.25 mm inner diameter, 0.1 µm film thickness).
 - Injector: Splitless mode at 280°C.
 - Oven Temperature Program: Hold at 80°C for 2 min, ramp at 8°C/min to 210°C and hold for 5 min, then ramp at 20°C/min to 250°C and hold for 5 min.
 - MS Detection: Selected-ion monitoring (SIM) mode is used for quantification.

Protocol 2: Filter Collection with GC-FID Analysis

This protocol is based on a validated method for workplace air.

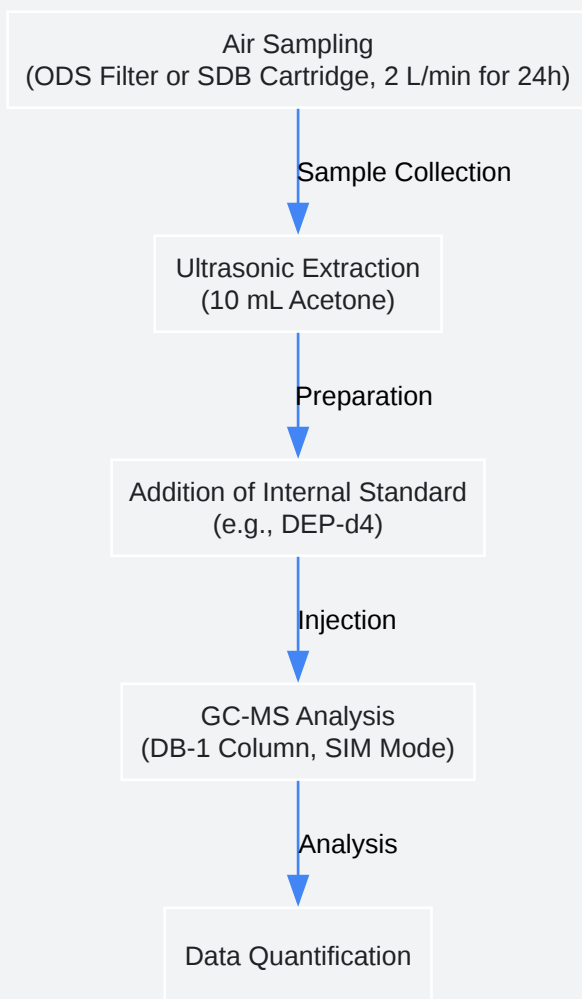
- Air Sampling:
 - Workplace air is collected using a glass fiber filter.
 - A sample volume of 30 L is used for determining the minimum detection concentration.
- Sample Preparation (Elution):

- The glass fiber filter is eluted with toluene.
- Analysis by GC-FID:
 - The resulting solution is analyzed using a gas chromatograph equipped with a flame ionization detector (FID).
 - Specific column and temperature program details can be optimized for the separation of DEP from other potential contaminants in the workplace air.

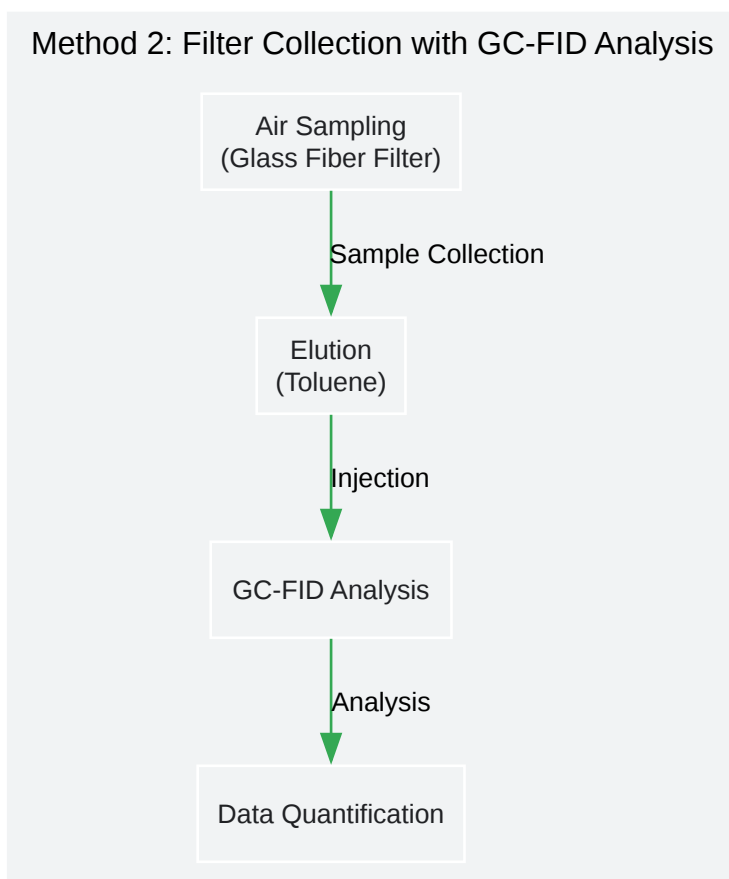
Visualizing the Workflow

The following diagrams illustrate the experimental workflows for the two primary methods discussed.

Method 1: Solid-Phase Adsorption with GC-MS Analysis



Method 2: Filter Collection with GC-FID Analysis



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References

- 1. Method Validation for the Determination of Phthalates in Indoor Air by GC-MS with Solid-Phase Adsorption/Solvent Extraction using Octadecyl Silica Filter and Styrene–Divinylbenzene Copolymer Cartridge [jstage.jst.go.jp]
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